

Diallyl Phthalate-d4: A Technical Guide to its Solubility in Organic Solvents

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **Diallyl Phthalate-d4** (DAP-d4) in various organic solvents. As a deuterated analog of Diallyl Phthalate (DAP), its physical and chemical properties, including solubility, are expected to be nearly identical to the non-deuterated form. This document compiles available data on DAP solubility, presents it in a structured format, outlines a general experimental protocol for solubility determination, and provides a visual representation of the solubility assessment workflow.

Core Data Presentation: Solubility of Diallyl Phthalate

Precise quantitative solubility data for **Diallyl Phthalate-d4** in organic solvents is not readily available in the public domain. However, extensive qualitative and some quantitative data for the non-deuterated Diallyl Phthalate (DAP) serve as a reliable proxy. The following table summarizes the known solubility characteristics of DAP.



Solvent Classification	Solvent	Solubility	Temperature (°C)
Highly Soluble In	Ethanol	Soluble	Not Specified
Acetone	Soluble	Not Specified	
Ethyl Acetate	Soluble	Not Specified	-
Benzene	Soluble	Not Specified	-
Toluene	Soluble	Not Specified	-
Dimethyl Sulfoxide	Soluble	Not Specified	-
Partially Soluble In	Glycols	Partially Soluble[1][2]	Not Specified
Gasoline	Partially Soluble[1][2]	Not Specified	
Mineral Oil	Partially Soluble[1]	Not Specified	-
Glycerol	Partially Soluble	Not Specified	-
Sparingly/Insoluble In	Water	148 mg/L	20

Note: The solubility of **Diallyl Phthalate-d4** is presumed to be very similar to that of Diallyl Phthalate.

Diallyl phthalate is generally characterized as being soluble in most common organic solvents. Its non-polar nature, attributed to the large hydrocarbon framework, favors solubility in non-polar solvents.

Experimental Protocols: Determining Solubility

While specific, detailed experimental protocols for determining the solubility of **Diallyl Phthalate-d4** were not found in the reviewed literature, a general and widely accepted method for determining the solubility of a compound in an organic solvent is the Isothermal Saturation Method.

Objective: To determine the saturation solubility of **Diallyl Phthalate-d4** in a selection of organic solvents at a controlled temperature.



Materials:

- **Diallyl Phthalate-d4** (analytical grade)
- Selected organic solvents (HPLC grade or equivalent)
- Analytical balance
- Vials with screw caps
- Constant temperature shaker bath or incubator
- Syringe filters (e.g., 0.22 μm PTFE)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or Gas Chromatography (GC) system
- · Volumetric flasks and pipettes

Methodology:

- Preparation of Solvent: Equilibrate the chosen organic solvent to the desired experimental temperature (e.g., 25 °C) in the shaker bath.
- Sample Preparation: Add an excess amount of **Diallyl Phthalate-d4** to a vial. The excess solid should be visually apparent to ensure saturation.
- Equilibration: Add a known volume of the temperature-equilibrated solvent to the vial containing the **Diallyl Phthalate-d4**.
- Saturation: Tightly cap the vial and place it in the constant temperature shaker bath. Agitate the mixture for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached. The agitation speed should be sufficient to keep the excess solid suspended.
- Phase Separation: After the equilibration period, cease agitation and allow the excess solid to settle to the bottom of the vial. It is crucial to maintain the temperature during this step.

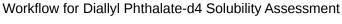


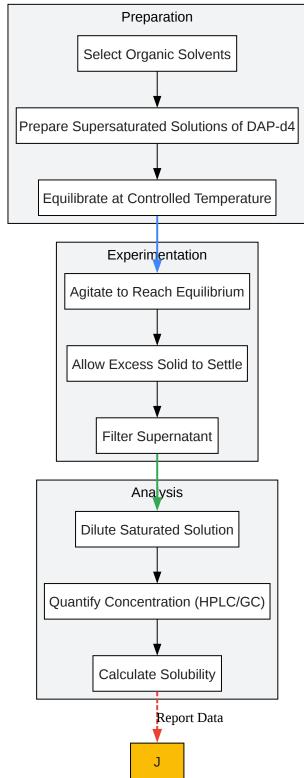
- Sample Withdrawal and Filtration: Carefully withdraw a known volume of the supernatant using a pipette. Immediately filter the solution through a syringe filter to remove any undissolved solid particles.
- Dilution: Dilute the filtered, saturated solution with the same solvent to a concentration that falls within the linear range of the analytical method (HPLC or GC).
- Quantification: Analyze the diluted sample using a pre-validated HPLC or GC method to determine the concentration of **Diallyl Phthalate-d4**.
- Calculation: Calculate the solubility from the measured concentration, taking into account the dilution factor. The solubility is typically expressed in mg/mL or g/L.
- Replicates: Perform the experiment in triplicate to ensure the reliability and reproducibility of the results.

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for assessing the solubility of **Diallyl Phthalate-d4** in organic solvents.







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Caption: Logical workflow for determining the solubility of **Diallyl Phthalate-d4**.



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